

# Essential Safety and Logistics for Handling YC137

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## Compound of Interest

Compound Name: YC137

Cat. No.: B1683862

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **YC137** (CAS 810659-53-1) was not publicly available at the time of this writing. The following guidance is based on information from chemical suppliers and general principles of laboratory safety for handling novel or uncharacterized chemical compounds. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment and consult with their institution's Environmental Health & Safety (EHS) department before handling this substance.

**YC137** is a BCL-2 inhibitor, a type of chemical compound used in research to induce apoptosis. [1] Due to conflicting information regarding its hazard classification, with some sources indicating it may be carcinogenic or teratogenic, a cautious approach is mandatory.

## Quantitative Data Summary

The following table summarizes the available quantitative data for **YC137**.

Parameter	Value	Source
CAS Number	810659-53-1	[1][2][3]
Molecular Formula	C <sub>24</sub> H <sub>21</sub> N <sub>3</sub> O <sub>6</sub> S <sub>2</sub>	
Molecular Weight	511.57 g/mol	
Appearance	Solid powder	
Solubility	10 mM in DMSO	
Storage Temperature (Short Term)	0 - 4 °C (days to weeks)	
Storage Temperature (Long Term)	-20 °C (months to years)	
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.	

## Personal Protective Equipment (PPE)

Given the potential hazards and the lack of comprehensive safety data, the following personal protective equipment should be considered the minimum requirement when handling **YC137**.

Engineering Controls:

- Fume Hood: All handling of **YC137** powder and solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Personal Protective Equipment:

- Eye Protection: Chemical safety goggles are required.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory. Change gloves immediately if contaminated.
- Body Protection: A lab coat must be worn. For larger quantities or when there is a risk of splashing, consider a chemical-resistant apron.

- Respiratory Protection: If there is a risk of aerosolization and work cannot be conducted in a fume hood, a properly fitted respirator may be necessary. Consult with your EHS department for respirator selection.

## Operational and Disposal Plans

### Handling Procedure:

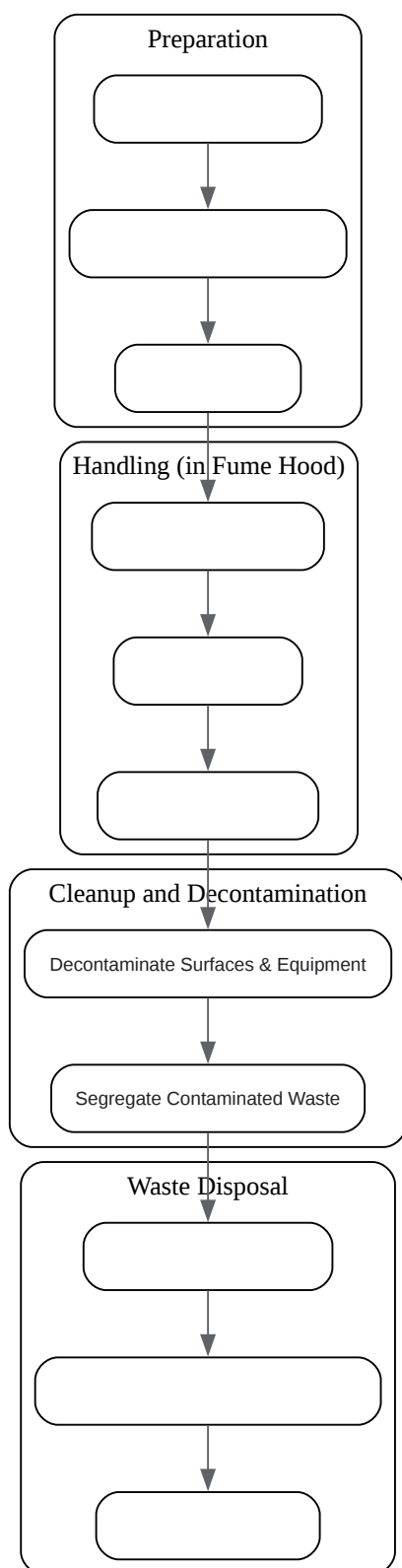
- Preparation: Before handling, ensure all necessary PPE is donned correctly and the fume hood is functioning properly. Have a chemical spill kit readily available.
- Weighing: Weigh the solid **YC137** in the fume hood. Use a disposable weigh boat to minimize contamination of balances.
- Solubilization: Prepare solutions in the fume hood. Add the solvent to the **YC137** powder slowly to avoid splashing.
- Use: Conduct all experimental procedures involving **YC137** within the fume hood.
- Decontamination: After handling, decontaminate all surfaces and equipment with an appropriate solvent and then soap and water. Dispose of all contaminated disposable materials as hazardous waste.

Disposal Plan: The disposal of **YC137** and its associated waste must be handled in accordance with local, state, and federal regulations.

- Waste Segregation:
  - Solid Waste: Collect all disposable items contaminated with **YC137** (e.g., gloves, weigh boats, pipette tips) in a dedicated, clearly labeled hazardous waste container.
  - Liquid Waste: Collect all solutions containing **YC137** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
  - Sharps Waste: Needles, syringes, or other sharps contaminated with **YC137** must be disposed of in a designated sharps container for hazardous chemical waste.

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**YC137**," and the approximate concentration and quantity.
- **Storage:** Store hazardous waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- **Pickup and Disposal:** Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **YC137** down the drain or in the regular trash.

## Experimental Workflow for Handling YC137



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Caption: Workflow for the safe handling and disposal of **YC137**.

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## References

- 1. merckmillipore.com [merckmillipore.com]
- 2. bocsci.com [bocsci.com]
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